

Navigating the Safe Disposal of TH1760: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TH1760

Cat. No.: B12399914

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and step-by-step procedures for the safe disposal of **TH1760**, a potent and selective NUDT15 inhibitor. In the absence of a specific Safety Data Sheet (SDS), this document outlines a conservative approach based on general best practices for handling novel chemical entities.

Chemical and Physical Properties of TH1760

A summary of the known properties of **TH1760** is presented below. This information is crucial for understanding its potential hazards and for making informed decisions regarding its disposal.

Property	Value	Source
Chemical Name	6-[[4-(1H-Indol-5-ylcarbonyl)-1-piperazinyl]sulfonyl]-2(3H)-benzoxazolone	Tocris Bioscience
Molecular Formula	C20H18N4O5S	Selleck Chemicals [1]
Molecular Weight	426.45 g/mol	Selleck Chemicals [1]
CAS Number	2567914-01-4	Selleck Chemicals [1]
Appearance	Powder	Selleck Chemicals [1]
Solubility	Soluble in DMSO, Insoluble in water and ethanol	Selleck Chemicals [1]
Known Activity	Potent and selective NUDT15 (MTH2) inhibitor	Selleck Chemicals [1] , MedchemExpress [2] , Tocris Bioscience [3]

Experimental Protocols for Disposal

Given that a comprehensive toxicological profile for **TH1760** is not readily available, it should be handled as a potentially hazardous substance. The following protocols are based on standard laboratory procedures for the disposal of research chemicals.

Personal Protective Equipment (PPE) Requirements:

Before handling **TH1760**, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If handling large quantities of the powder or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary. Work should be conducted in a well-ventilated area, preferably a chemical fume hood.

Disposal of Solid **TH1760 Waste:**

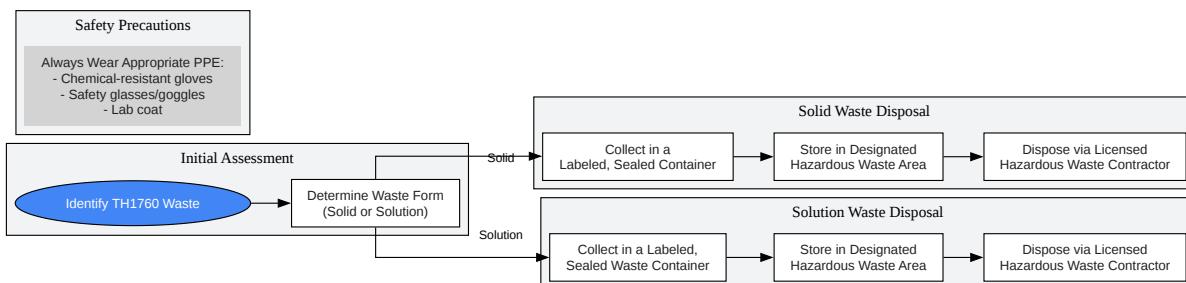
- Collection: Collect all waste **TH1760** powder and any materials contaminated with the solid (e.g., weighing paper, spatulas, contaminated gloves) in a clearly labeled, sealed container.
- Labeling: The waste container must be labeled as "Hazardous Waste" and include the full chemical name: "**TH1760** (6-[[4-(1H-Indol-5-ylcarbonyl)-1-piperazinyl]sulfonyl]-2(3H)-benzoxazolone)".
- Storage: Store the sealed waste container in a designated, secure hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company. Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Disposal of **TH1760 Solutions (e.g., in DMSO):**

- Collection: Collect all solutions containing **TH1760** in a designated, sealed, and chemically compatible waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Labeling: Label the container as "Hazardous Waste" and list all contents, including the full chemical name of **TH1760** and the solvent (e.g., "**TH1760** in DMSO").
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, segregated by hazard class as appropriate.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal contractor, adhering to all relevant regulations.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **TH1760**.



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Caption: Workflow for the safe disposal of solid and solution forms of **TH1760**.

This guide is intended to provide a framework for the safe disposal of **TH1760** in a research setting. It is imperative to always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with all applicable regulations. The absence of a specific SDS for **TH1760** necessitates a cautious approach, treating the compound as potentially hazardous until more comprehensive data becomes available.

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- 2. medchemexpress.com [medchemexpress.com]
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